

Technical Support Center: ADP-Glo™ Kinase Assay Troubleshooting

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Compound of Interest

Compound Name: Adenosine-diphosphate

Cat. No.: B1240645

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Introduction: The Mechanics of Light

Welcome to the technical support center. As scientists, we often treat kits as "black boxes," but troubleshooting requires opening the box. The ADP-Glo™ assay is a coupled enzymatic reaction. Unlike direct binding assays, a low signal here implies a failure in one of three distinct biological phases:

- The Kinase Phase: Your enzyme fails to convert ATP

ADP.

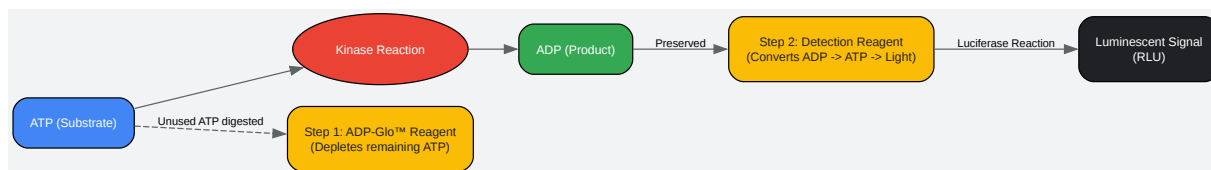
- The Depletion Phase: The ADP-Glo™ Reagent fails to remove unreacted ATP.
- The Detection Phase: The Luciferase/Luciferin system fails to convert ADP

ATP

Light.

Before adjusting your pipette, visualize the workflow to isolate the failure point.

Assay Principle Diagram

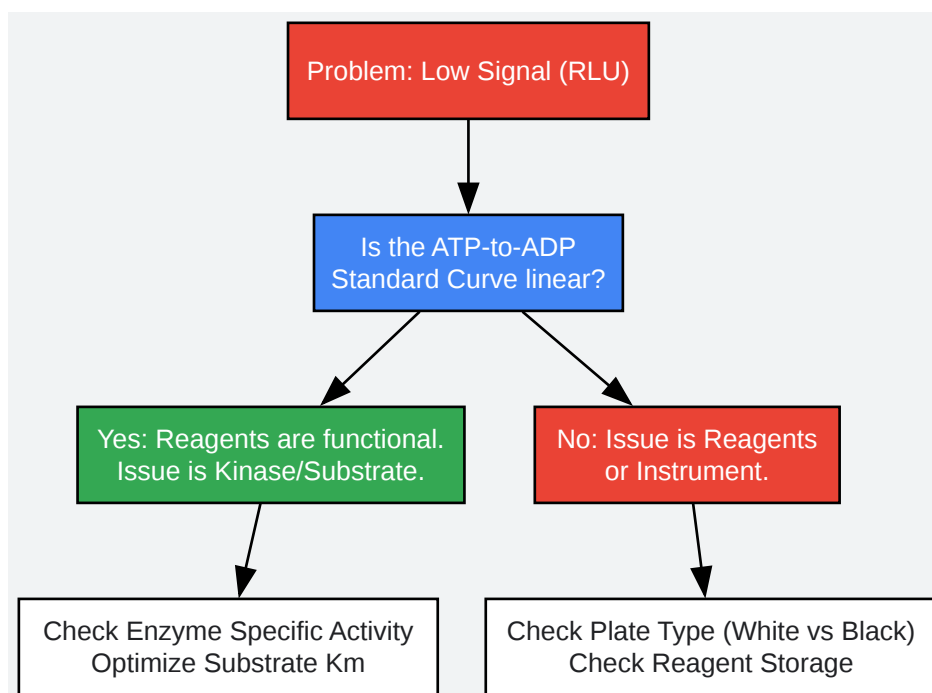


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Figure 1: The biphasic nature of the ADP-Glo™ assay. A failure in Step 1 (depletion) causes high background; a failure in Step 2 (detection) causes low overall signal.

Diagnostic Workflow: The "Is it Dead?" Decision Tree

Do not start by changing enzyme concentrations. Start by validating the system.



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Figure 2: Diagnostic logic flow. The Standard Curve is the primary discriminator between biological and reagent failure.

Critical Troubleshooting FAQs

Phase 1: Reagent & Instrument Validation

Q: I have low RLU values across the entire plate, including positive controls. Are my reagents degraded?

A: Before assuming degradation, check your plate geometry.

- The Physics: Luminescence is isotropic (emits light in all directions).
 - White Plates: Reflect light back up to the detector.[\[1\]](#)[\[2\]](#) Mandatory for this assay.
 - Black Plates: Absorb light to reduce background fluorescence.[\[1\]](#)[\[2\]](#)[\[3\]](#) Using a black plate in ADP-Glo™ can reduce your signal by 10–100 fold.
 - Clear Plates: Allow light to escape through the bottom and cause "crosstalk" (light from well A1 is read by the sensor over A2).
- The Fix: Ensure you are using solid white-walled plates (e.g., Corning 3572 or equivalent).

Q: How do I prove the reagents work without wasting expensive kinase?

A: You must run an ATP-to-ADP Conversion Curve.[\[4\]](#)[\[5\]](#)[\[6\]](#) This is the single most important troubleshooting step. It isolates the detection chemistry from the enzyme biology.

Protocol: The 1mM ATP/ADP Standard Curve

- Prepare Stocks: Create 1 mL of 1mM ATP and 500 μ L of 1mM ADP using the Ultra Pure nucleotides provided in the kit.
- Mix: Combine them to simulate percent conversion (see table below) in reaction buffer.
- Run Assay: Add 5 μ L of these standards + 5 μ L ADP-Glo™ Reagent (40 min wait) + 10 μ L Detection Reagent (40 min wait).

% Conversion	μL 1mM ADP	μL 1mM ATP	Expected Outcome
0% (Blank)	0	100	Low RLU (Background). High RLU here means depletion failure.
20%	20	80	Linear signal increase.
100% (Max)	100	0	Max RLU. If this is low, reagents/instrument are the cause.

- Interpretation: If this curve is linear () and the Signal-to-Background (SB) ratio is >10, your reagents and instrument are perfect. The problem is your enzyme.

Phase 2: Enzymatic Optimization

Q: My reagents are fine (Standard Curve looks good), but my kinase reaction signal is barely above background. Why?

A: You likely have low substrate turnover. ADP-Glo™ detects ADP.[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[6\]](#)[\[11\]](#)[\[12\]](#) If your kinase is slow, or if you are using too little ATP relative to the enzyme's

, you won't generate enough ADP to trigger the luciferase.

Troubleshooting Steps:

- Check ATP Concentration:
 - ADP-Glo™ is functional up to 1mM ATP.[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[6\]](#)[\[12\]](#)
 - Rule of Thumb: Use ATP concentration at or slightly below the enzyme's for ATP. If ATP is too low (< 10 μM) and your enzyme has a high , the reaction velocity (

) will be negligible.

- Check Substrate Concentration: Ensure your peptide/protein substrate is saturating (typically 2-5x its

).

- Buffer Incompatibility:
 - DTT/TCEP: High concentrations of reducing agents can interfere with luciferase if not properly aged. However, ADP-Glo™ is generally robust to DTT up to 2mM.
 - Chloride Ions: Luciferase is inhibited by high salt. Avoid excessive NaCl or KCl (>150mM) in your kinase buffer.

Q: Can I just add more enzyme to get a higher signal?

A: Yes, but with a warning.

- The Trap: Adding too much kinase can lead to "substrate depletion" (converting >20% of ATP).
- The Result: The assay becomes non-linear. You are no longer measuring initial velocity ().
- The Fix: Perform an Enzyme Titration.
 - Titrate kinase (e.g., 0 ng to 100 ng/well).
 - Select a concentration that yields a signal 5–10x above background but stays within the linear range of the standard curve (typically <10-20% conversion).

Phase 3: The "High Background" Trap

Q: My signal is okay, but my background (No Enzyme Control) is huge, making my SB ratio terrible. Is this "low signal"?

A: This is often mistaken for low signal. It is actually Incomplete Depletion.

- Mechanism: Step 1 (ADP-Glo™ Reagent) must chew up all the starting ATP. If it fails, the remaining ATP lights up in Step 2, creating a massive background.
- Common Causes:
 - Too much ATP: Did you use >1mM ATP? You might need the ADP-Glo™ Max kit (designed for up to 5mM ATP).[4][5][8]
 - Expired Reagent 1: The ATPase in the ADP-Glo™ reagent loses activity over time or with improper storage (-20°C is required).
 - Contaminated ATP: Did you use generic lab-grade ATP?
 - Critical: Always use the Ultra Pure ATP provided in the kit. Commercial ATP often contains 1-2% ADP contamination. In a luminescence assay, 1% contamination is enough to ruin your Z' factor.

Summary of Specifications

Parameter	Specification / Recommendation	Reason
Plate Type	Solid White (Opaque)	Maximizes reflection; prevents crosstalk.
ATP Purity	Ultra Pure (Promega supplied)	Standard ATP has high ADP background.
Incubation Step 1	40 minutes @ Room Temp	Ensures complete ATP depletion.[6]
Incubation Step 2	30–60 minutes @ Room Temp	Allows signal stabilization (glow kinetics).
Max ATP Conc.	1mM (Standard Kit)	Exceeding this overwhelms the depletion reagent.
Signal Stability	> 3 hours	Allows batch processing of plates.[8]

References

- Zegzouti, H., et al. (2009). ADP-Glo: A Bioluminescent and Homogeneous ADP Monitoring Assay for Kinases.[4][5][7][9][10][11][12] Assay Drug Dev Technol. [[Link](#)]
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